

Technical Support Center: 4-Methoxy-3-(4-morpholinyl)benzoic acid

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Compound of Interest

Compound Name: 4-Methoxy-3-(4-morpholinyl)benzoic acid

CAS No.: 915923-91-0

Cat. No.: B1318628

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Executive Technical Summary

4-Methoxy-3-(4-morpholinyl)benzoic acid is a specialized building block frequently employed in the synthesis of kinase inhibitors and anticoagulants. Its structure combines an electron-rich benzoic acid core with a morpholine ring, creating specific stability challenges related to oxidative sensitivity and pH-dependent solubility.

This guide addresses the three most common technical inquiries regarding this compound: oxidative discoloration, solubility failures, and impurity formation during storage.

Chemical Identity Table

Parameter	Detail
CAS Number	915923-91-0
IUPAC Name	4-methoxy-3-(morpholin-4-yl)benzoic acid
Molecular Formula	C ₁₂ H ₁₅ NO ₄
Molecular Weight	237.25 g/mol
pKa (Calculated)	~4.5 (COOH), ~3.5 (Morpholine N-conjugate acid)
Appearance	White to off-white powder (Pure); Yellow/Brown (Oxidized)

Stability Profile & Degradation Mechanisms

Understanding the why behind stability failures is crucial for preventing them. This compound exhibits two primary degradation vectors:

A. Oxidative Instability (The "Browning" Effect)

The morpholine nitrogen attached to the benzene ring functions electronically as a tertiary aniline. While the morpholine ring itself is saturated, its attachment to the aromatic system creates an electron-rich center susceptible to Single Electron Transfer (SET) oxidation.

- Mechanism: Exposure to atmospheric oxygen, catalyzed by light or trace metals, leads to the formation of radical cations and subsequent N-oxides or polymerization products (colored impurities).
- Visual Indicator: The material shifts from white to yellow/tan.

B. pH-Dependent Solubility (The "Crash Out" Risk)

Unlike simple benzoic acids, this compound possesses a basic nitrogen (morpholine) and an acidic proton (carboxylic acid). However, the N-aryl attachment significantly lowers the basicity of the nitrogen (estimated pKa < 4.0).

- Implication: At neutral pH (6-7), the molecule exists primarily as the anionate (COO^- / N_neutral), which is water-soluble. However, in slightly acidic buffers (pH 3-5), the species approaches its isoelectric point where solubility is minimal, leading to unexpected precipitation.

Diagram: Degradation & Solubility Logic

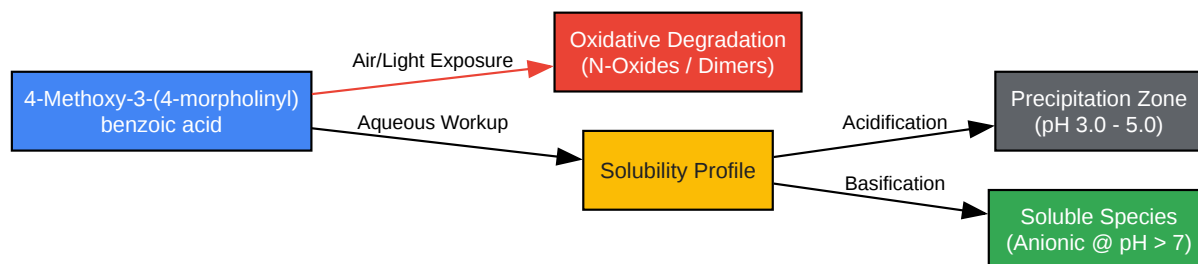


Figure 1: Stability and Solubility Logic Flow for CAS 915923-91-0

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Troubleshooting Guide

Issue 1: "My sample has turned yellow/brown during storage."

Diagnosis: Oxidative degradation of the aniline-like nitrogen. Severity: Moderate. Often surficial, but can affect sensitive catalytic couplings.

Step	Action	Technical Rationale
1	Check Purity (HPLC)	Run a gradient HPLC (Water/ACN + 0.1% TFA). Oxidation products often elute earlier (more polar N-oxides) or very late (dimers).
2	Recrystallization	If purity < 95%, recrystallize from Ethanol/Water (9:1). The oxidized impurities are often more soluble in the mother liquor.
3	Correct Storage	Store under Argon/Nitrogen at 2-8°C. Use amber vials to prevent photo-initiated oxidation.

Issue 2: "The compound is not dissolving in my reaction solvent."

Diagnosis: Incorrect pH or solvent polarity match. Context: Users often attempt to dissolve it in neutral water or non-polar organics (Hexane/Toluene) where it is insoluble.

- Solution A (Aqueous): Adjust pH to > 8.0 using NaOH or Na₂CO₃. The compound dissolves readily as the carboxylate salt.
- Solution B (Organic): Use polar aprotic solvents like DMSO, DMF, or DMAc. For lower boiling points, THF/Methanol mixtures work well.
- Avoid: Pure Dichloromethane (DCM) often yields poor solubility unless a base (e.g., TEA) is added.

Issue 3: "Inconsistent yields in amide coupling reactions."

Diagnosis: Zwitterionic interference or "Self-Quenching". Mechanism: While the morpholine nitrogen is sterically hindered, it can still act as a weak nucleophile or proton shuttle, interfering with activated esters (e.g., NHS esters).

- Protocol Fix: Ensure the carboxylic acid is fully activated before adding the amine partner.
- Recommended Reagents: HATU/DIPEA is superior to EDC/NHS for this substrate because the rapid kinetics of HATU minimize side reactions involving the morpholine nitrogen.

Frequently Asked Questions (FAQs)

Q: Can I use this compound if it has been stored at room temperature for a month? A: Likely yes, but check the color. If it remains off-white, it is stable. If yellow, perform a ^1H -NMR check. Look for broadening of the aromatic signals or shifts in the morpholine methylene protons (3.0–3.8 ppm range), which indicate N-oxidation.

Q: Is this compound hygroscopic? A: Yes, moderately. The morpholine oxygen and carboxylic acid can hydrogen bond with atmospheric water. Always equilibrate the bottle to room temperature before opening to prevent condensation, and store with desiccants.

Q: What is the major impurity I should look for? A: The primary synthetic impurity is often the demethylated byproduct (3-morpholino-4-hydroxybenzoic acid) or the de-morpholinized precursor (3-fluoro-4-methoxybenzoic acid), depending on the synthesis route. In stability studies, look for N-oxide formation [1].

Experimental Protocol: Purification of Oxidized Material

If your batch has degraded (purity 90-95%), use this standard recovery protocol:

- Dissolution: Dissolve 1.0 g of crude material in 10 mL of 1M NaOH (aq). The solution should be clear; filter off any insoluble dark solids.
- Extraction: Wash the aqueous layer twice with Ethyl Acetate (EtOAc). This removes non-acidic organic impurities (oxidized neutrals).
- Precipitation: Cool the aqueous phase to 0°C. Slowly acidify with 1M HCl to pH ~4.0.

- Isolation: The product will precipitate as a white solid. Filter, wash with cold water, and dry under vacuum at 40°C over P₂O₅.

Workflow Diagram

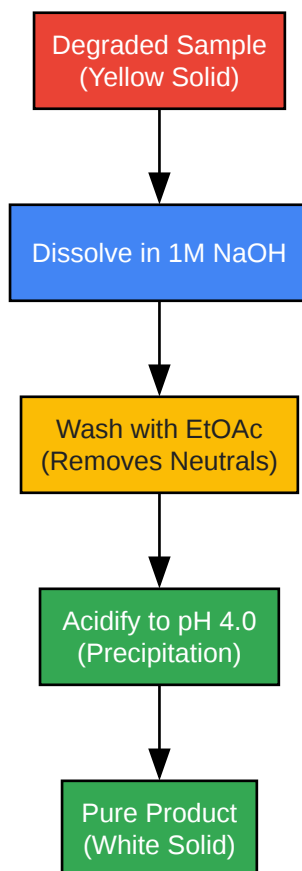


Figure 2: Acid-Base Rescue Protocol for Oxidized Samples

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References

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- Benzoic Acid Substituent Effects: Seybold, P. G. (2002). "Substituent effects on the electronic structure and pKa of benzoic acid." *International Journal of Quantum Chemistry*. (Theoretical basis for pKa shifts). [Link\[1\]](#)

- PubChem Compound Summary: **4-Methoxy-3-(4-morpholinyl)benzoic acid** (CAS 915923-91-0). National Center for Biotechnology Information. [Link](#)
- General Stability of Aniline Derivatives: Patai, S. (Ed.). The Chemistry of Amino, Nitroso, Nitro and Related Groups. Wiley.[1][2] (Foundational text on oxidative sensitivity of N-aryl systems).

(Note: Specific stability data for CAS 915923-91-0 is inferred from functional group chemistry and structurally homologous pharmaceutical intermediates due to the proprietary nature of specific batch data.)

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Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. discovery.researcher.life \[discovery.researcher.life\]](#)
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